

Application Notes and Protocols for Isavuconazole In Vitro Susceptibility Testing of Molds

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Compound of Interest

Compound Name: *Isavuconazole*

Cat. No.: *B1672201*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for determining the in vitro susceptibility of molds to the antifungal agent **isavuconazole**. The methodologies outlined are based on the internationally recognized standards established by the Clinical and Laboratory Standards Institute (CLSI) and the European Committee on Antimicrobial Susceptibility Testing (EUCAST). Adherence to these standardized procedures is crucial for obtaining accurate, reproducible, and comparable Minimum Inhibitory Concentration (MIC) data.

Introduction

Isavuconazole is a broad-spectrum triazole antifungal agent approved for the treatment of invasive aspergillosis and invasive mucormycosis. In vitro susceptibility testing is an essential tool for monitoring the activity of **isavuconazole** against clinical and environmental mold isolates, detecting the emergence of resistance, and guiding therapeutic choices. The broth microdilution method is the reference standard for determining the MIC of **isavuconazole** against filamentous fungi. This document provides step-by-step protocols for both the CLSI M38 and EUCAST E.Def 9.4 methods.

Data Presentation: Quantitative Parameters for Isavuconazole Susceptibility Testing

The following tables summarize the key quantitative parameters for performing **isavuconazole** in vitro susceptibility testing of molds according to CLSI and EUCAST guidelines.

Table 1: Comparison of CLSI M38 and EUCAST E.Def 9.4 Protocol Parameters

Parameter	CLSI M38	EUCAST E.Def 9.4
Medium	RPMI 1640 (with L-glutamine, without sodium bicarbonate) buffered with MOPS	RPMI 1640 (with L-glutamine, without sodium bicarbonate) buffered with MOPS, supplemented with 2% glucose
Inoculum Preparation	Spectrophotometric adjustment to 0.4-0.5 OD at 530 nm, then diluted 1:50	Conidia counting with a hemocytometer to achieve a final concentration of 2×10^5 - 5×10^5 CFU/mL
Final Inoculum Size	0.4×10^4 to 5×10^4 CFU/mL	1×10^5 to 2.5×10^5 CFU/mL
Isavuconazole Dilution Range	Typically 0.015 to 16 µg/mL	Typically 0.015 to 8 mg/L
Incubation Temperature	35°C	35-37°C
Incubation Time	46-54 hours for most <i>Aspergillus</i> spp. (up to 72 hours for slower-growing molds)	48 hours for <i>Aspergillus</i> spp. (24 hours for <i>Mucorales</i>)
MIC Endpoint Reading	Visual determination: Complete inhibition of growth (100%)	Visual determination: Complete inhibition of growth (100%)

Table 2: **Isavuconazole** Quality Control (QC) Strains and Expected MIC Ranges

Quality Control Strain	CLSI M38 Expected MIC Range (µg/mL)	EUCAST Expected MIC Range (mg/L)
Aspergillus flavus ATCC 204304	0.5 to 2	Not specified for isavuconazole
Paecilomyces variotii ATCC MYA-3630	0.12 to 1	Not specified for isavuconazole
Candida parapsilosis ATCC 22019	0.015 to 0.06	Routinely included, but specific ranges for isavuconazole are not formally established
Candida krusei ATCC 6258	0.12 to 0.5	Routinely included, but specific ranges for isavuconazole are not formally established

Note: QC ranges should be verified in individual laboratories. The use of Candida species as QC for mold testing is a common practice to ensure the overall integrity of the testing process.

Experimental Protocols

Protocol 1: CLSI M38 Broth Microdilution Method for Isavuconazole Susceptibility Testing of Molds

This protocol is adapted from the CLSI M38 document, "Reference Method for Broth Dilution Antifungal Susceptibility Testing of Filamentous Fungi."

Materials:

- **Isavuconazole** analytical powder
- Dimethyl sulfoxide (DMSO)
- RPMI 1640 broth medium (with L-glutamine, without sodium bicarbonate, buffered with MOPS)
- Sterile, flat-bottom 96-well microdilution plates

- Sterile saline (0.85%)
- Sterile, Tween-containing solution (e.g., 0.05% Tween 20 in sterile saline)
- Spectrophotometer
- Vortex mixer
- Hemocytometer (optional, for verification)
- Incubator (35°C)
- Mold isolate cultured on potato dextrose agar (PDA) for 7 days

Procedure:

- Preparation of **Isavuconazole** Stock Solution:
 - Accurately weigh the **isavuconazole** powder.
 - Dissolve in DMSO to create a stock solution of high concentration (e.g., 1600 µg/mL). The stock solution should be at least 100 times the highest final concentration to be tested.
 - Store the stock solution in small aliquots at -70°C.
- Preparation of Drug Dilutions in Microdilution Plates:
 - Perform serial two-fold dilutions of the **isavuconazole** stock solution in RPMI 1640 medium directly in the 96-well plates.
 - The final volume in each well should be 100 µL, and the drug concentrations should be twice the final desired concentrations.
 - A growth control well (drug-free medium) and a sterility control well (uninoculated medium) should be included on each plate.
- Inoculum Preparation:

- Harvest conidia from a 7-day old culture on PDA by gently scraping the surface with a sterile, wetted swab or by adding a small amount of sterile saline with Tween.
- Transfer the conidial suspension to a sterile tube.
- Allow heavy particles to settle for 3-5 minutes.
- Adjust the turbidity of the supernatant to match a 0.5 McFarland standard by diluting with sterile saline. This can be done using a spectrophotometer at 530 nm (absorbance of 0.09 to 0.13). This suspension will contain approximately $1-5 \times 10^6$ CFU/mL.
- Further dilute this suspension 1:50 in RPMI 1640 to achieve the final inoculum concentration of approximately 0.4×10^4 to 5×10^4 CFU/mL.
- Inoculation of Microdilution Plates:
 - Add 100 μ L of the final inoculum suspension to each well of the microdilution plate (including the growth control well). This will bring the final volume in each well to 200 μ L and dilute the drug to the final desired concentrations.
- Incubation:
 - Incubate the plates at 35°C for 46-54 hours. For slower-growing molds, incubation may be extended to 72 hours.
- Reading the MIC:
 - The MIC is the lowest concentration of **isavuconazole** that shows complete (100%) inhibition of growth as observed visually compared to the growth control well.

Protocol 2: EUCAST E.Def 9.4 Broth Microdilution Method for Isavuconazole Susceptibility Testing of Molds

This protocol is based on the EUCAST Definitive Document E.DEF 9.4.

Materials:

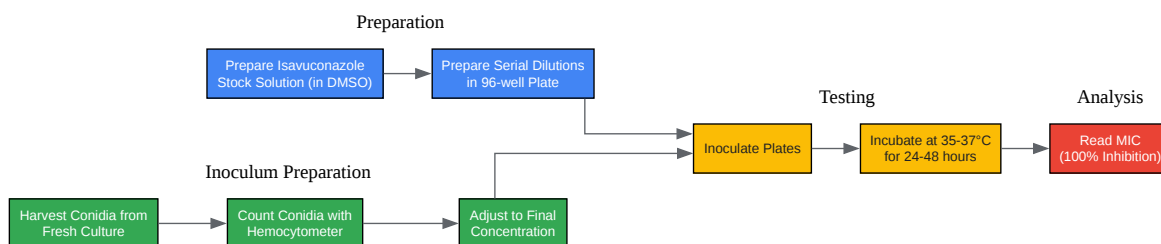
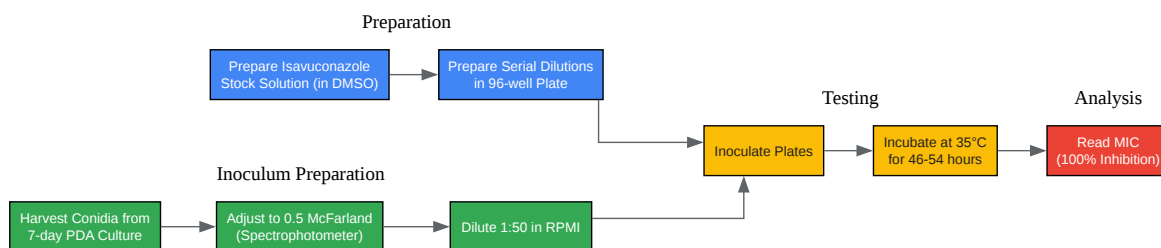
- **Isavuconazole** analytical powder
- Dimethyl sulfoxide (DMSO)
- RPMI 1640 broth medium (with L-glutamine, without sodium bicarbonate, buffered with MOPS) supplemented with 2% glucose
- Sterile, flat-bottom 96-well microdilution plates
- Sterile saline (0.85%)
- Hemocytometer
- Vortex mixer
- Incubator (35-37°C)
- Mold isolate cultured on a suitable agar medium

Procedure:

- Preparation of **Isavuconazole** Stock Solution:
 - Follow the same procedure as described in the CLSI protocol to prepare a concentrated stock solution in DMSO.
- Preparation of Drug Dilutions in Microdilution Plates:
 - Prepare serial two-fold dilutions of **isavuconazole** in RPMI 1640 with 2% glucose directly in the 96-well plates.
 - The final volume in each well should be 100 µL, with drug concentrations at twice the final desired concentrations.
 - Include growth and sterility control wells.
- Inoculum Preparation:
 - Harvest conidia from a fresh culture.

- Prepare a conidial suspension in sterile saline.
- Count the conidia using a hemocytometer.
- Adjust the suspension with sterile saline to a concentration of 2×10^5 to 5×10^5 CFU/mL. This is the final inoculum suspension.
- Inoculation of Microdilution Plates:
 - Add 100 μ L of the final inoculum suspension to each well of the microdilution plate.
- Incubation:
 - Incubate the plates at 35-37°C for 48 hours for *Aspergillus* species. For *Mucorales*, the incubation time is 24 hours.
- Reading the MIC:
 - The MIC is the lowest concentration of **isavuconazole** that causes 100% inhibition of growth compared to the growth control.

Visualizations



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